

# C.I. Disperse Red 19 thermal stability melting point

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## Compound Focus: C.I. Disperse Red 19

CAS No.: 2734-52-3

Cat. No.: S1893905

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## Basic Chemical and Physical Properties

The table below summarizes the core identification and physical property data for **C.I. Disperse Red 19** [1] [2].

Property	Value
CAS Registry Number	2734-52-3
Molecular Formula	C <sub>16</sub> H <sub>18</sub> N <sub>4</sub> O <sub>4</sub>
Molecular Weight	330.34 g/mol
Melting Point	>300 °C (lit.)
Physical Form	Dark purple to dark red-brown crystalline powder
λ <sub>max</sub>	495 nm

## Thermal Stability and Experimental Insights

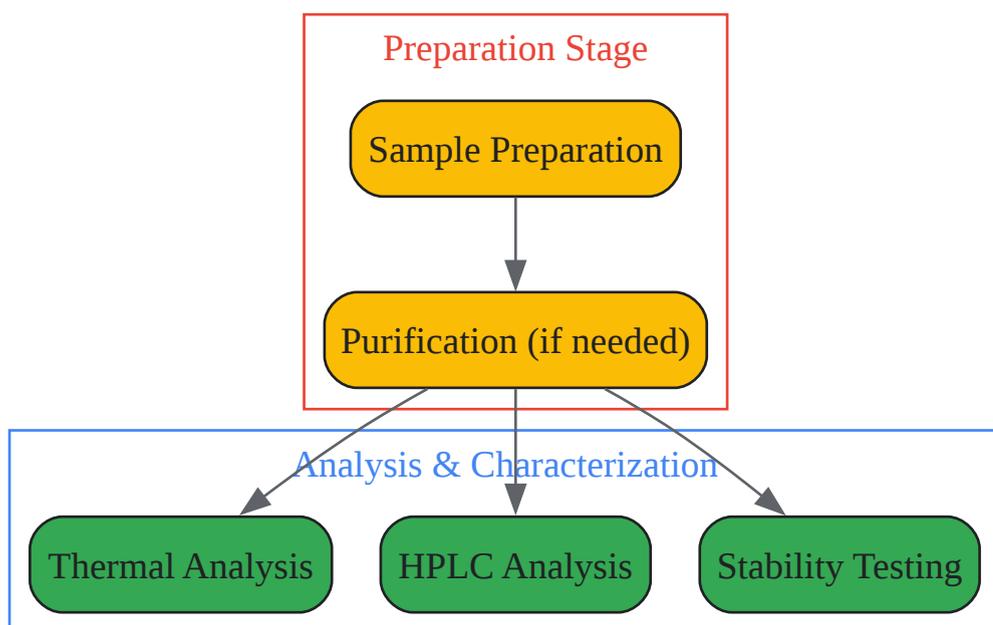
The primary quantitative data on the thermal stability of Disperse Red 19 is its high melting point [1] [2]. The provided search results do not contain more detailed thermal studies (e.g., TGA/DSC data) for this specific compound.

- **Inherent Stability:** A melting point exceeding 300 °C classifies it as a highly thermally stable organic compound. This is a critical requirement for its use in materials science and industrial processes that involve heating [2].
- **Application Context:** Its stability is leveraged in advanced applications. For instance, it is widely used as a **non-linear optical (NLO) dye** because it can be covalently linked to base polymers, providing thermal and photo-stability to the resulting polymeric unit. This is essential for the performance of devices like optical switches [1] [2].

## General Experimental Protocols

While the search results do not provide a detailed step-by-step protocol for measuring the melting point of Disperse Red 19, they offer insights into general experimental methodologies for handling and analyzing such dyes.

The following workflow outlines a general approach for handling and analyzing disperse dyes like Disperse Red 19, based on methodologies found in the search results:



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General experimental workflow for dye analysis.

- **Sample Handling:** Disperse Red 19 is typically supplied as a crystalline powder [2]. For any analysis, ensuring the sample is pure and dry is crucial for obtaining accurate results.
- **Chromatographic Analysis:** For purity analysis or separation, High-Performance Liquid Chromatography (HPLC) can be employed. One method uses a **Newcrom R1 HPLC column** with a mobile phase consisting of acetonitrile, water, and phosphoric acid. For mass spectrometry (MS) compatibility, phosphoric acid can be replaced with formic acid [3].
- **Stability Assessment:** A common method to evaluate the thermal stability of dye formulations (like inks) involves a **thermal stability test**: sealing a sample in a vial and placing it in an oven at 60 °C for 14 days. The stability is then assessed by monitoring changes in key parameters such as particle size, viscosity, and surface tension after the sample returns to room temperature [4].

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## References

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2. Dye content 97 2734-52-3 Disperse Red 19 [sigmaaldrich.com]
3. . C . I | SIELC Technologies Disperse Red 19 [sielc.com]
4. The stability of disperse /reactive- red dye inks - PMC red [pmc.ncbi.nlm.nih.gov]

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**Address:** Ontario, CA 91761, United States

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